

Assessing the Cost-Effectiveness of Bronze Orange (Pigment Red 53:1) in Manufacturing

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Compound of Interest

Compound Name: *Bronze Orange*

Cat. No.: *B606994*

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A Comparative Guide for Researchers and Drug Development Professionals

In the diverse landscape of industrial colorants, **Bronze Orange**, chemically identified as Pigment Red 53:1 (PR 53:1), stands out as a widely utilized monoazo lake pigment.^{[1][2][3]} Renowned for its vibrant yellowish-red hue and economic advantages, it finds extensive application in the manufacturing of plastics, printing inks, and rubber products.^{[1][4][5]} This guide provides an objective comparison of **Bronze Orange**'s performance and cost-effectiveness against viable alternatives, supported by experimental data and standardized testing protocols.

Performance and Cost Analysis

Bronze Orange (PR 53:1) is often favored for its high tinting strength, good heat stability, and excellent solvent resistance, making it a versatile choice for numerous applications.^{[1][6]} However, a notable limitation is its relatively poor lightfastness, which can restrict its use in products exposed to prolonged sunlight.^{[1][6]}

The cost-effectiveness of PR 53:1 is a primary driver of its popularity. While prices fluctuate based on supplier and purity, it generally represents a more economical option compared to higher-performance pigments. The following table summarizes the key performance indicators and approximate costs of **Bronze Orange** and its common alternatives.

Pigment	Chemical Class	Key Performance Characteristics	Typical Applications	Lightfastness (Blue Wool Scale 1-8)	Heat Stability (°C)	Approx. Price (USD/Kg)
Bronze Orange (PR 53:1)	Monoazo Lake	Cost-effective, good heat and solvent resistance, bright yellowish-red shade, poor lightfastness.[1][6]	Plastics (PVC, PE, PP), Printing Inks (Offset, Water-based), Rubber.[1][4][7]	3 - 5[8]	160 - 260[6][8]	\$4 - \$7[8][9]
Pigment Red 57:1	Monoazo Lake	Bluish-red shade, good light and solvent resistance, high tinting strength.[10]	Printing Inks, Paints, Plastics, Cosmetics.[10][11][12]	4 - 5[13][14]	160 - 200[13][15]	\$4 - \$10[10][16][17]
Pigment Red 170 (F3RK - Opaque)	Monoazo	Brilliant, opaque, excellent light and weather fastness, good dispersibility.[18]	Industrial & Automotive Paints, Inks, Plastics (PVC, PP, PE).[18][19]	7[20]	180[18][20]	\$9 - \$15[21][22]
Pigment Red 170	Monoazo	Brilliant, transparent	High-grade Printing	6 - 7[25]	200[25]	\$8 - \$12[26]

(F5RK - Transparen t)	, bluish-red shade, strong color, good fastness properties. [19] [23]	Inks, Plastics, Coatings. [19] [23] [24]
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Note: Prices are indicative and subject to market variations. Performance data can vary between manufacturers.

Experimental Protocols

The performance data presented in this guide is based on standardized testing methodologies to ensure comparability and reliability.

Lightfastness Testing

Lightfastness is determined by exposing pigmented samples to a controlled light source that simulates indoor or outdoor conditions. The degree of color change is then assessed against a standardized scale.

- Standard: ASTM D4303 - Standard Test Methods for Lightfastness of Colorants Used in Artists' Materials.[\[27\]](#)[\[28\]](#)[\[29\]](#)
- Methodology:
 - Prepare test specimens of the pigment dispersed in a suitable medium (e.g., paint, plastic).
 - Expose the specimens to a Xenon-arc lamp, which simulates the full spectrum of sunlight, under controlled conditions of irradiance, temperature, and humidity.[\[27\]](#)
 - Simultaneously expose a set of Blue Wool standards (rated 1-8) to the same conditions.
 - Periodically evaluate the color change of the test specimens compared to an unexposed control sample using a spectrophotometer to calculate the color difference (ΔE^*).[\[28\]](#)

- The lightfastness rating is assigned based on the Blue Wool standard that shows a similar degree of fading. An alternative method involves exposure to natural daylight filtered through glass.[\[27\]](#)

Heat Stability Testing

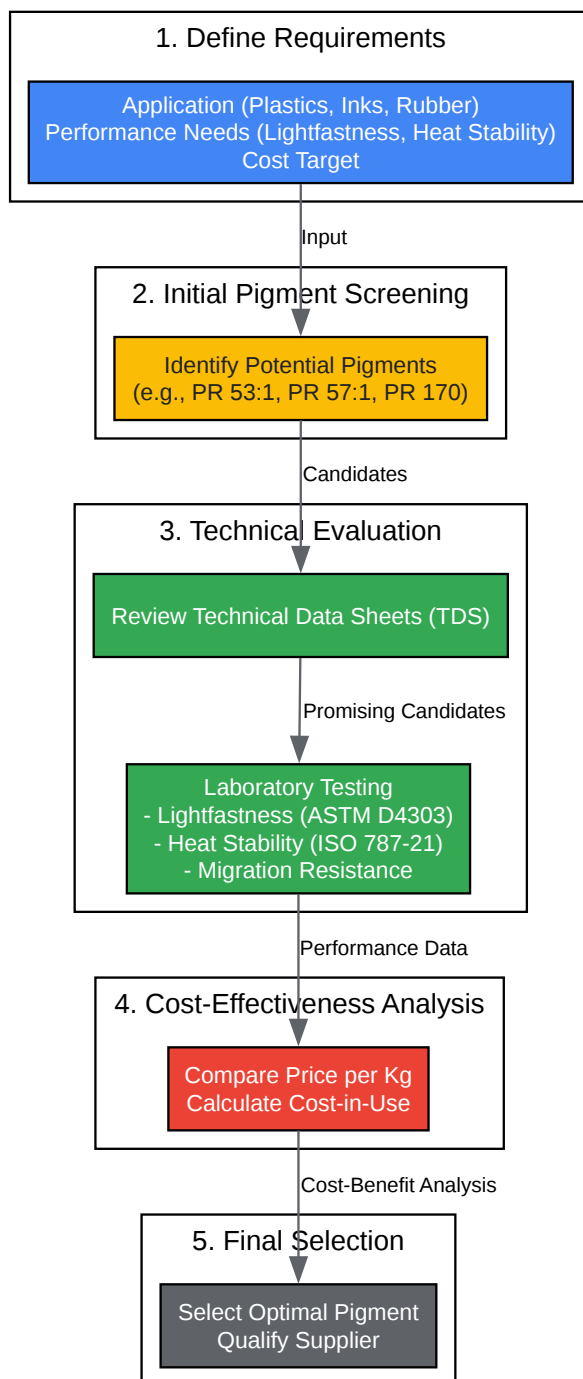
Heat stability is a critical parameter for pigments used in high-temperature processing, such as in plastics manufacturing.

- Standard: ISO 787-21: General methods of test for pigments and extenders — Part 21: Comparison of heat stability of pigments using a stoving medium.[\[30\]](#)[\[31\]](#)
- Methodology:
 - The pigment is dispersed into a plastic resin (e.g., HDPE) at a specified concentration.
 - The pigmented plastic is then processed through an injection molding machine at various temperatures, with the material held at each temperature for a defined period (e.g., 5 minutes).
 - The color of the resulting plastic chips is measured and compared to a standard processed at a lower temperature.
 - The heat stability is reported as the maximum temperature at which no significant color change (typically $\Delta E^* < 3.0$) is observed.

Manufacturing and Selection Workflow

The selection of an appropriate pigment is a multi-faceted process that balances cost, performance, and application-specific requirements. The following diagram illustrates a typical workflow for selecting a red pigment in a manufacturing setting.

Pigment Selection Workflow for Manufacturing

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Pigment Selection Workflow

Conclusion

Bronze Orange (Pigment Red 53:1) remains a cornerstone in the colorant industry due to its compelling cost-effectiveness and satisfactory performance in a range of applications where high lightfastness is not a critical requirement. For applications demanding greater durability and weather resistance, higher-performance alternatives such as Pigment Red 170 offer superior properties, albeit at a higher cost. The selection of the optimal pigment necessitates a thorough evaluation of the specific manufacturing process, end-use application requirements, and overall cost-in-use. This guide provides a foundational framework for making informed decisions in the selection of red pigments for industrial manufacturing.

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